Analytical Benchmarking: High-Resolution 1H NMR Characterization of 2-(2-Ethoxyethoxy)ethanamine

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Compound of Interest

Compound Name:	*2-(2-Ethoxyethoxy)ethanamine*
CAS No.:	*23702-88-7*
Cat. No.:	*B2736734*

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Executive Summary & Strategic Context

In the synthesis of heterobifunctional linkers and PROTACs, **2-(2-Ethoxyethoxy)ethanamine** (PEG2-Amine) serves as a critical spacer. Its purity is paramount because unreacted hydroxyl precursors can lead to chain termination in subsequent conjugation steps.

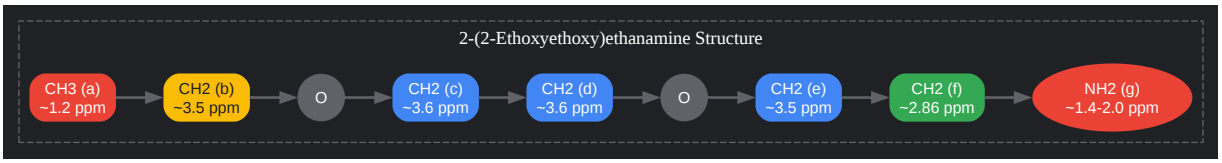
This guide provides a definitive analytical framework to distinguish the target amine from its primary contaminant, 2-(2-Ethoxyethoxy)ethanol (Carbitol), and other structural analogs. Unlike generic spectral lists, this document focuses on the diagnostic signals required to validate reaction completion and calculate molar purity.

Structural Assignment & Signal Logic

To accurately interpret the spectrum, we must first map the protons to their magnetic environments. The molecule consists of a hydrophobic ethyl terminus, a hydrophilic PEG core, and a reactive primary amine.

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Molecular Proton Map



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Figure 1: Proton assignment map.[1][2] Note the diagnostic upfield shift of the methylene group (f) adjacent to the amine.

Comparative Analysis: Target vs. Precursor

The most common analytical challenge is determining if the amination of the precursor alcohol (2-(2-Ethoxyethoxy)ethanol) is complete. The table below highlights the Critical Quality Attributes (CQAs) in the NMR spectrum that differentiate the product from the starting material.

Table 1: Diagnostic Chemical Shift Comparison (in $CDCl_3$)[3]

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Proton Environment	Target: PEG2-Amine (δ ppm)	Alternative: PEG2-Alcohol (δ ppm)	Δ Shift (ppm)	Analysis Note
-CH_2-NH_2 (f)	2.86 (t)	N/A	-0.84	Primary Diagnostic Peak. Upfield shift due to lower electronegativity of N vs O.
-CH_2-OH	N/A	3.70 (m)	N/A	Disappearance of this peak confirms 100% conversion.
-CH_2-O- (c, d, e)	3.50 - 3.65 (m)	3.55 - 3.75 (m)	~0.1	The PEG backbone overlaps significantly; unreliable for purity assay.
-CH_3 (a)	1.20 (t)	1.21 (t)	0.0	Internal standard for integration (set to 3.00 H).
-NH_2 / -OH	~1.5 - 2.0 (br)	~2.5 - 3.0 (br)	Variable	Highly concentration/solvent dependent. Do not use for quantification.

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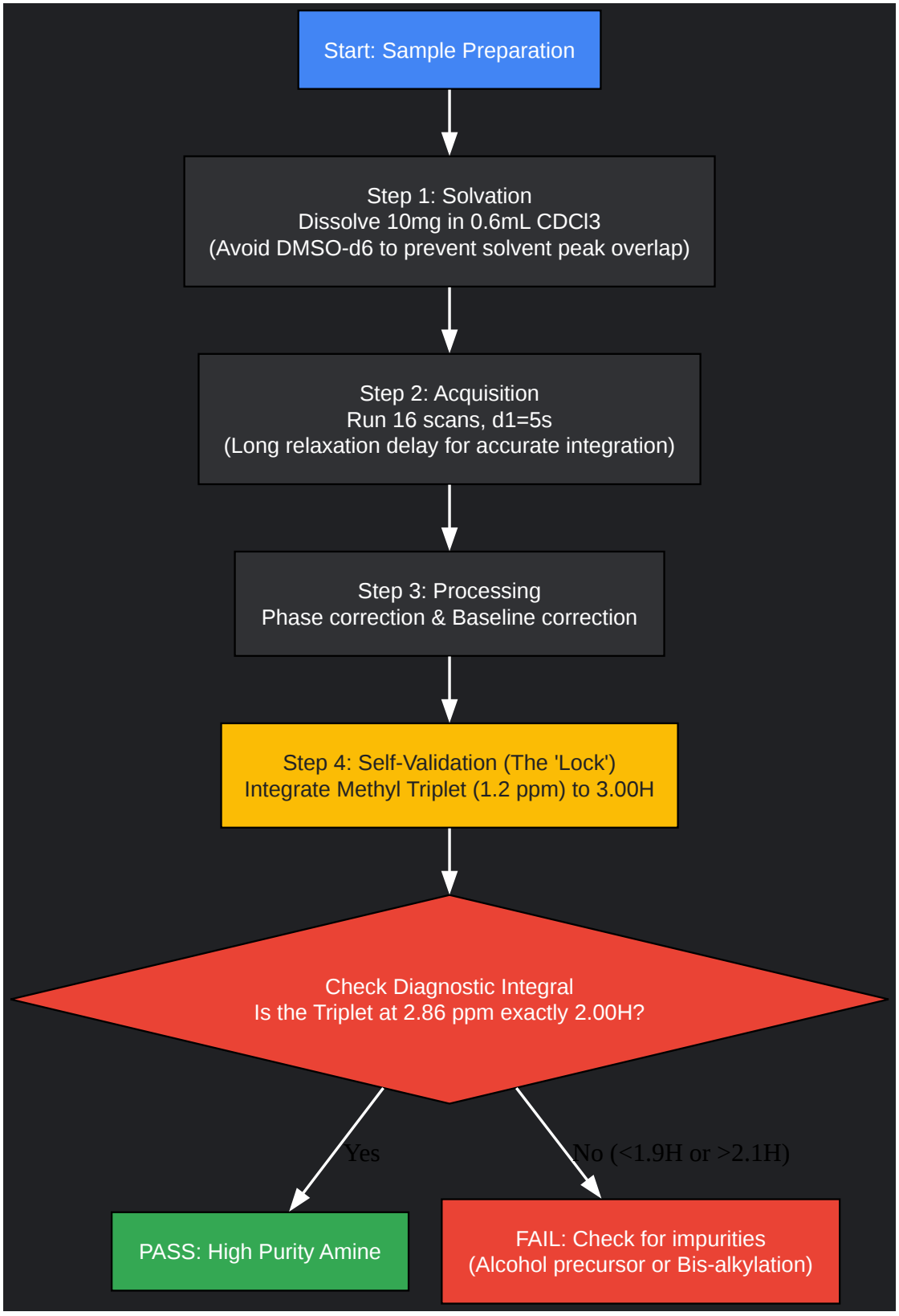
> *Expert Insight: In a crude reaction mixture, you will often see the 2.86 ppm triplet (product) and a 3.70 ppm multiplet (unreacted alcohol). The ratio of the integrals of these two regions allows you to calculate the % conversion precisely.*

Experimental Protocol: Self-Validating Purity Assay

To ensure reproducibility and data integrity, follow this "Check-Lock-Process" workflow. This protocol includes a self-validation step using the terminal methyl group.

Workflow Diagram

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Figure 2: Analytical workflow for purity validation. The integration logic acts as a built-in quality control step.

Detailed Methodology

- Sample Preparation:
  - Weigh 10-15 mg of the oily amine.
  - Dissolve in 0.6 mL $CDCl_3$ (Chloroform-d) containing 0.03% TMS.
  - Why $CDCl_3$? It minimizes hydrogen bonding broadening compared to DMSO, allowing for sharper resolution of the methylene triplets.
- Acquisition Parameters:
  - Pulse Angle: 30° or 45°.
  - Relaxation Delay (d1): Set to 5 seconds or higher.
  - Causality: The terminal methyl protons have longer T1 relaxation times. A short d1 will suppress the methyl signal relative to the backbone, skewing your integration and leading to a false calculation of "low purity."
- D_2O Shake Test (Optional but Recommended):
  - After the initial scan, add 1-2 drops of D_2O to the NMR tube and shake.
  - Observation: The broad singlet at ~1.5-2.0 ppm (NH_2) will disappear due to deuterium exchange.
  - Validation: If a peak remains in that region, it is likely a hydrocarbon impurity, not the amine protons.

Troubleshooting & Impurity Profiling

Even with a "clean" spectrum, subtle impurities can affect downstream applications.

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Symptom	Probable Cause	Corrective Action
Triplet at 2.86 ppm integrates to < 2.0H	Incomplete reaction (Residual Alcohol)	Check for multiplet at 3.70 ppm. Recalculate yield based on the ratio.
New triplets appearing at ~2.7 ppm	Secondary Amine Formation (Bis-alkylation)	This is a common side reaction where two PEG chains attach to one nitrogen. The symmetry shifts the signal slightly upfield.
Broadening of all peaks	Salt Formation	The amine may have protonated (e.g., HCl salt). Add a drop of NaOD/D_2O or freebase the sample to sharpen peaks.

References

- Note: Provides the baseline shift d
- National Institute of Standards and Technology (NIST). (2023). 2-(2-Ethoxyethoxy)ethanol Mass and NMR Data. NIST Chemistry WebBook. Retrieved from [Link]
    - Note: Authoritative source for the precursor alcohol spectrum used for comparison.
- Note: Reference for commercial specific
- Reich, H. J. (2023). Structure Determination Using NMR: Chemical Shifts. University of Wisconsin-Madison. Retrieved from [Link]
    - Note: The fundamental text for predicting substituent effects (e.g., -NH2 vs -OH) on alpha-carbon shifts.

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Sources

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- 2. rsc.org [rsc.org]
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